

Chemical & Pharmacological Profile of RTI-111

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Compound Focus: RTI-111-d3

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The table below summarizes the core technical information available for RTI-111 (Dichloropane) and its deuterated form, **RTI-111-d3**.

Property	Description
Common Name	RTI-111, Dichloropane [1] [2]
Systematic Name	Methyl (1R,2S,3S,5S)-3-(3,4-dichlorophenyl)-8-azabicyclo[3.2.1]octane-2-carboxylate [1]
Deuterated Form	RTI-4229-111-d3; the methyl group on the nitrogen atom of the tropane ring is replaced by a trideuteromethyl group (-CD ₃) [3]

| **Molecular Formula** | RTI-111: C₁₅H₁₇Cl₂NO₂ [1] **RTI-111-d3**: C₁₆H₂₀Cl₃NO₂ (likely as a hydrochloride salt) [3] | | **Molecular Weight** | RTI-111: 314.21 g·mol⁻¹ [1] **RTI-111-d3**: 364.6945 g·mol⁻¹ [3] | | **Pharmacological Action** | Serotonin–Norepinephrine–Dopamine Reuptake Inhibitor (SNDRI) [1] [2] | | **IC₅₀ Values (Monoamine Transporter Binding)** | • **Dopamine Transporter (DAT):** 0.79 nM [1] [2] • **Norepinephrine Transporter (NET):** 18 nM [1] [2] • **Serotonin Transporter (SERT):** 3.13 nM [1] [2] | | **Key Characteristics** | • Higher affinity for DAT than cocaine [2]. • Slower onset and longer duration of action than cocaine in animal studies [1] [2]. • Lacks local anesthetic properties of cocaine [2]. | | **Reported Research Use** | Diagnosis/treatment of drug addiction, depression, anorexia, neurodegenerative diseases (as a research chemical) [3]. |

Key Pharmacological Concepts: IC₅₀ vs. K_i

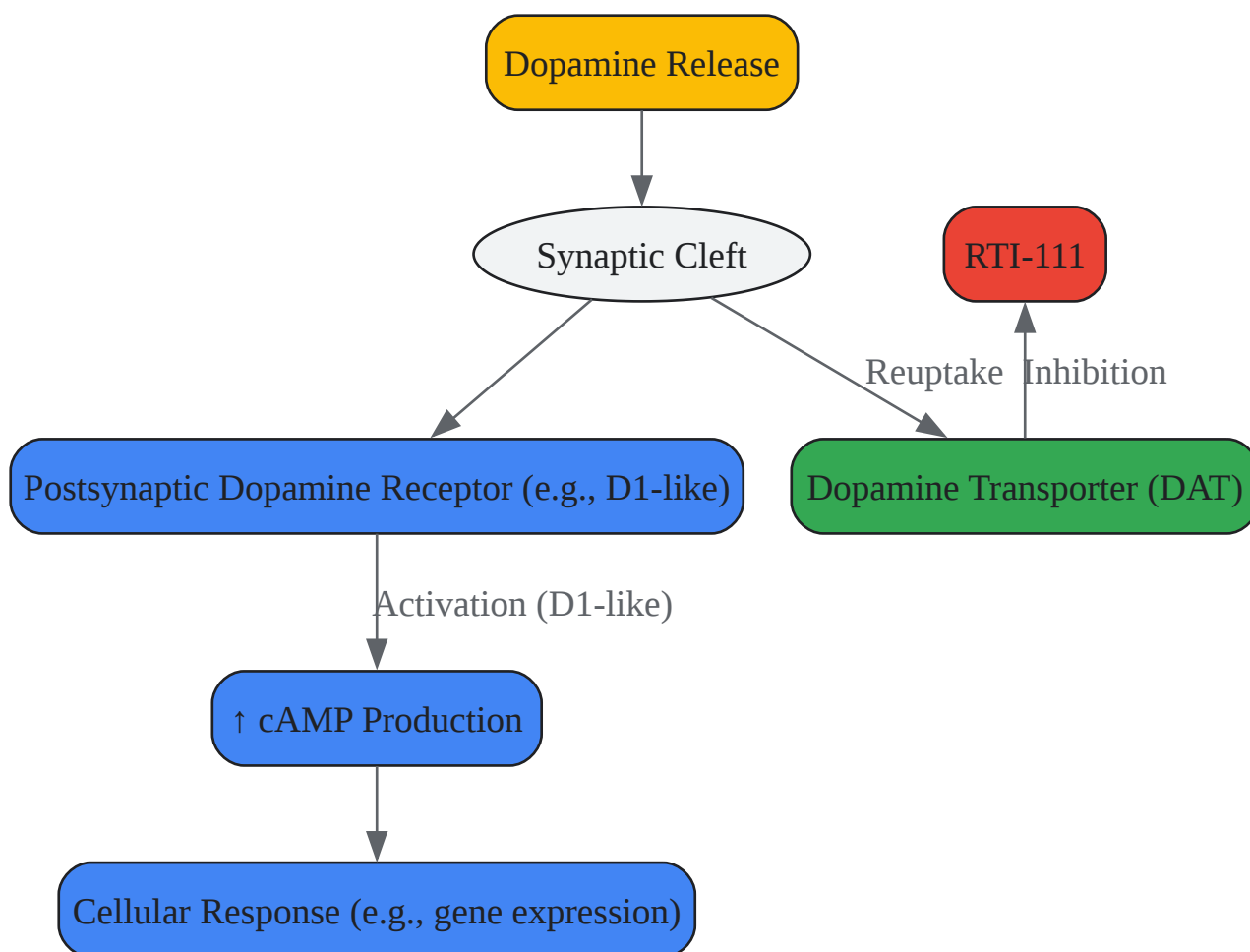
Understanding the provided IC₅₀ values is crucial for accurate interpretation. These two terms are related but distinct [4] [5] [6]:

- **IC₅₀ (Half-maximal Inhibitory Concentration):** An **operational** measure of **functional potency**. It is the total concentration of an inhibitor required to reduce a specific biological activity (like transporter function) by half under a given set of experimental conditions. It depends on factors like enzyme and substrate concentrations [4] [6].
- **K_i (Inhibition Constant):** An **intrinsic** measure of **binding affinity**. It describes the dissociation constant for the binding of an inhibitor to its target, independent of the specific assay conditions [4].

For RTI-111, the low IC₅₀ value of **0.79 nM at the Dopamine Transporter (DAT)** indicates very high functional potency, though its exact binding affinity (K_i) may differ [5].

Dopamine Transporter Signaling & Research Context

RTI-111 acts by blocking the dopamine transporter (DAT), which is a primary mechanism in the reward pathway. The following diagram illustrates the basic signaling cascade that RTI-111 influences.



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RTI-111 inhibits dopamine reuptake, increasing synaptic dopamine and amplifying downstream signaling.

RTI-111-d3, the deuterated form, is typically used as an **internal standard** in advanced analytical techniques like **liquid chromatography-mass spectrometry (LC-MS)**. Deuterium, a stable isotope of hydrogen, alters the compound's mass without significantly changing its chemical structure. This allows researchers to accurately quantify the non-deuterated RTI-111 in complex biological samples (like plasma or brain tissue) by using the known amount of **RTI-111-d3** as a reference, improving the precision and reliability of pharmacokinetic and metabolic studies [3].

Significant Information Gaps and Limitations

The available information has several critical limitations for a professional whitepaper:

- **Lack of Detailed Protocols:** The search results do not contain the **detailed experimental methodologies** you require, such as specific assay conditions for the cited IC₅₀ values, radioligand binding procedures, or in vivo behavioral testing protocols.
- **Limited Safety & Toxicity Data:** There is a notable absence of comprehensive toxicology profiles, metabolic pathways, or detailed cardiovascular safety data from controlled studies. One source notes it is a "controlled substance" and "drug of abuse" with potential risks [3] [2].
- **No Recent Clinical Data:** The most recent scientific citation from the search results is from 2005. There is no information on clinical trials, and its status appears to be as a research chemical rather than an approved therapeutic [1] [3].

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